

Propofol-d14: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Propofol-d14*

Cat. No.: *B15554067*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the stability and recommended storage conditions for **Propofol-d14**. As a deuterated isotopologue of Propofol, **Propofol-d14** is primarily utilized as an internal standard in quantitative analytical methods, such as mass spectrometry. The stability and handling protocols for **Propofol-d14** are considered analogous to those of its non-labeled counterpart, Propofol. The information presented herein is a synthesis of data from studies on Propofol.

Core Stability Profile

Propofol-d14, like Propofol, is susceptible to oxidative degradation. The phenolic hydroxyl group in its structure is the primary site of oxidation. When formulated as an emulsion, its stability is also influenced by the physical integrity of the emulsion.

A forced degradation study on Propofol revealed its susceptibility to various stress conditions. The most significant degradation was observed under alkaline conditions. To a lesser extent, degradation also occurred in acidic and oxidative environments. The molecule demonstrated notable stability under thermal and photolytic stress.^{[1][2][3]}

Exposure to oxygen can lead to the formation of degradation products, including a propofol dimer and the corresponding propofol dimer quinone. The latter is responsible for a yellow discoloration of the emulsion.[4] To mitigate oxidative degradation, Propofol emulsions are typically packaged under a nitrogen atmosphere.[5]

Recommended Storage Conditions

Adherence to appropriate storage conditions is critical for maintaining the integrity and concentration of **Propofol-d14**. Recommendations vary depending on the form of the substance (e.g., pure substance, solution, or in a biological matrix).

Table 1: Storage Recommendations for Propofol-d14 Solutions and Formulations

Formulation/Matrix	Storage Temperature	Light Exposure	Container Type	Shelf-Life/Notes
Injectable Emulsion	20°C to 25°C (68°F to 77°F)	Protect from light	Glass vials/syringes	Do not freeze. After opening, use within 12-24 hours.[5][6]
Solutions in Methanol	-20°C	Protect from light	Amber glass ampules	Follow manufacturer's specifications.
Biological Samples (Plasma/Blood)	-20°C (long-term, up to 8 years) or -80°C (optimal)	Protect from light	Appropriate freezer vials	Plasma is the preferred matrix for analysis due to higher consistency.[7]

Experimental Protocols

While specific stability-indicating methods for **Propofol-d14** are not extensively published, the methodologies used for Propofol are directly applicable.

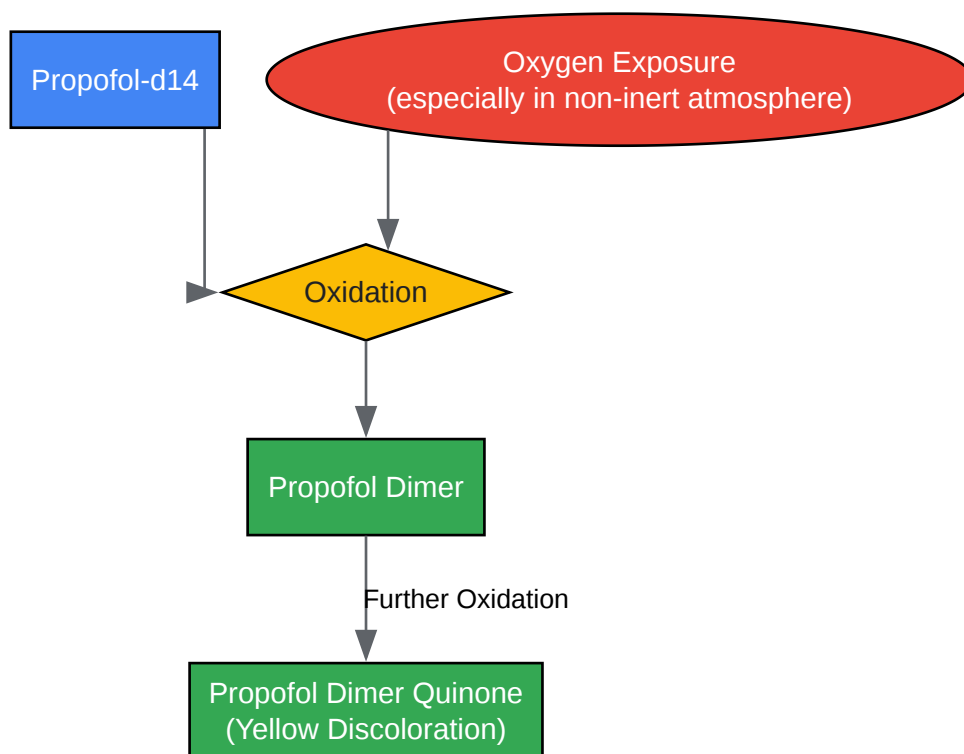
High-Performance Liquid Chromatography (HPLC) Method for Stability Assessment

A common method for assessing Propofol stability involves reversed-phase HPLC.

- Objective: To separate and quantify Propofol from its potential degradation products.
- Methodology:
 - Column: ODS-2 (250 mm × 4.6 mm, 5 µm particle size).
 - Mobile Phase: A mixture of acetonitrile and water (typically 70:30 v/v).
 - Flow Rate: 1 mL/min.
 - Detection: UV spectrophotometry at 272 nm.
 - Injection Volume: 20 µL.
- Procedure for Forced Degradation Study:
 - Acidic Degradation: The drug solution is treated with an acid (e.g., 2 M HCl) and heated.
 - Alkaline Degradation: The drug solution is treated with a base (e.g., 2 M NaOH) and heated.
 - Oxidative Degradation: The drug solution is treated with an oxidizing agent (e.g., hydrogen peroxide).
 - Thermal Degradation: The drug solution is heated at a high temperature (e.g., 80°C).
 - Photolytic Degradation: The drug solution is exposed to daylight or UV light for an extended period.^{[1][2][3]}

Degradation Pathway

The primary non-metabolic degradation pathway for Propofol, and by extension **Propofol-d14**, is oxidation.

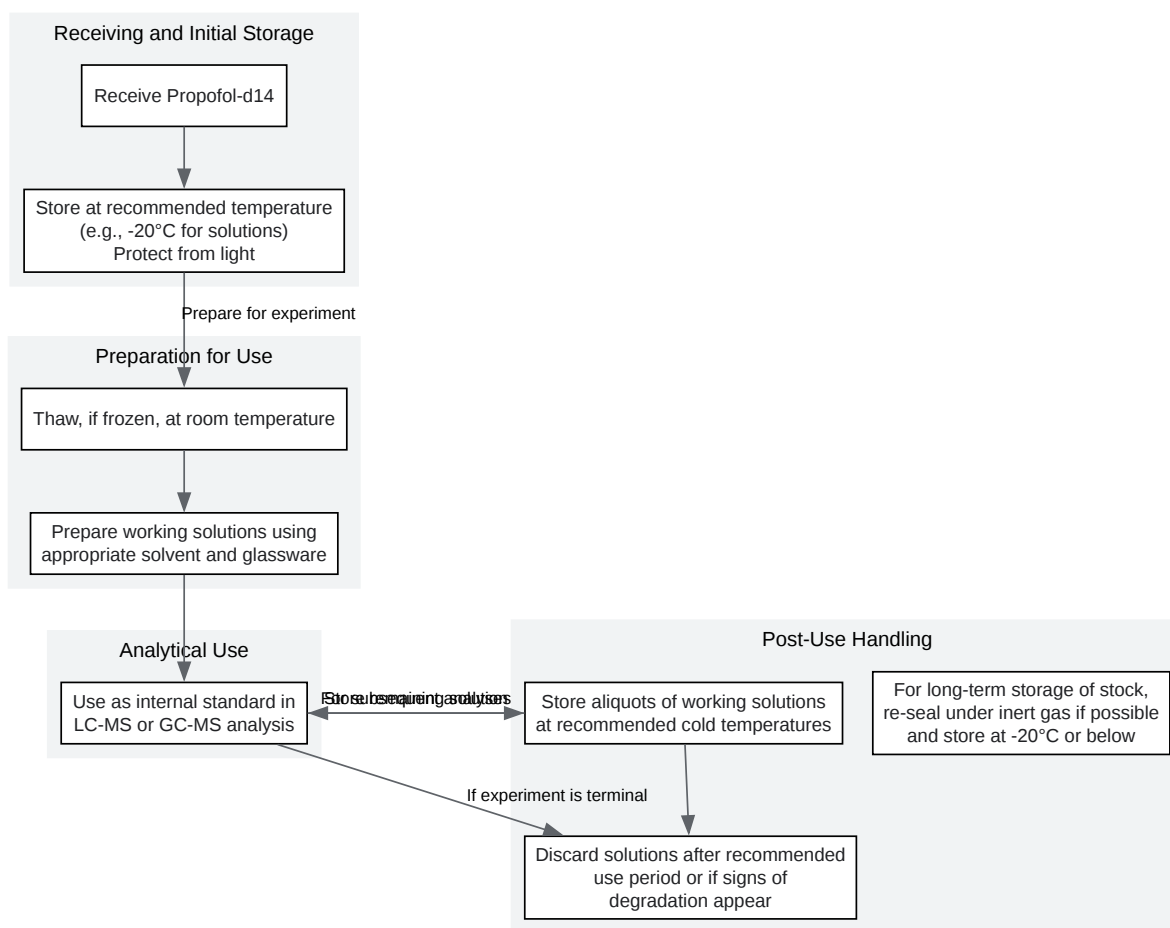


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Propofol-d14 Oxidative Degradation Pathway

Experimental Workflow

The following workflow outlines the recommended handling and storage procedures for **Propofol-d14** to ensure its stability for use in research and development.



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Recommended Handling and Storage Workflow for **Propofol-d14**

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